

Comparative Analysis of Vat Black 16 Synthesis Routes

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Compound of Interest

Compound Name: Vat Black 16

CAS No.: 1328-19-4

Cat. No.: B074306

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Executive Summary

Vat Black 16 (C.I. 59855), chemically identified as an aminoviolanthrone derivative, represents a critical class of anthraquinone-based vat dyes known for exceptional light and wash fastness on cellulosic fibers. Its synthesis has historically evolved from crude caustic fusions to precision catalytic aminations.

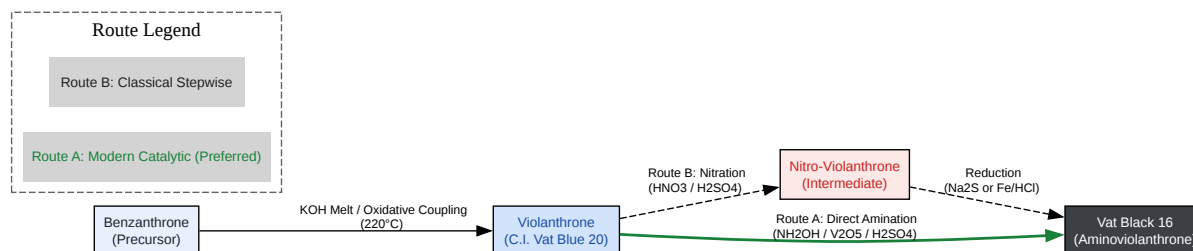
This guide provides a technical comparison between the Modern Catalytic Direct Amination route and the Classical Nitration-Reduction route. While the modern route offers superior yield and process integration, the classical route remains relevant for understanding the fundamental functionalization of the violanthrone core.

Chemical Foundation & Mechanism

The core structure of **Vat Black 16** is Violanthrone (C.I.[1] Vat Blue 20), a nine-ring aromatic system. To shift the chromophore from the deep blue of violanthrone to the black/grey of **Vat Black 16**, electron-donating amino (-NH₂) groups are introduced into the conjugated system.

Reaction Pathway Visualization

The following diagram illustrates the transformation from the precursor Benzanthrone to the final **Vat Black 16** product.



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Figure 1: Synthetic pathways from Benzanthrone to **Vat Black 16**, highlighting the direct vs. stepwise routes.

Comparative Route Analysis

Route A: Catalytic Direct Amination (Industry Standard)

This method utilizes hydroxylamine sulfate in a sulfuric acid medium, catalyzed by Vanadium Pentoxide (

).

It is a "one-pot" functionalization that simultaneously introduces amino groups via a radical-nucleophilic substitution mechanism.

- Mechanism: Hydroxylamine acts as an aminating agent in the presence of redox-active vanadium, directly substituting hydrogens on the aromatic core.
- Key Advantage: High atom economy and reduced processing time (single step from Violanthrone).
- Key Risk: Handling of Vanadium (heavy metal) requires strict effluent management.

Route B: Nitration-Reduction Sequence (Historical)

The classical approach involves nitrating the violanthrone core using mixed acid (), followed by a separate reduction step using sodium sulfide () or iron filings.

- Mechanism: Electrophilic aromatic substitution (attack) followed by chemical reduction.
- Key Advantage: Avoids heavy metal catalysts; uses cheaper commodity reagents.
- Key Risk: Evolution of fumes; two-step process increases operational complexity and yield loss.

Performance Matrix

Metric	Route A: Direct Amination	Route B: Nitration-Reduction
Overall Yield	85 - 92%	65 - 75%
Purity (HPLC)	>95%	~85% (Isomer mixtures)
Reaction Time	4 - 6 Hours	12 - 18 Hours (Two steps)
E-Factor (Waste)	Moderate (Acid + V catalyst)	High (Acid + Iron sludge/Sulfide)
Safety Profile	Moderate (Corrosive H2SO4)	Low (NOx fumes + H2S risk)

Detailed Experimental Protocols

Protocol A: Catalytic Synthesis of Vat Black 16 (Preferred)

Objective: Synthesis of Aminoviolanthrone via Hydroxylamine/V2O5.[2]

Reagents:

- Violanthrone (C.I.[1][3][4][5] Vat Blue 20): 50.0 g[4]
- Sulfuric Acid (98%): 170 mL[4]
- Hydroxylamine Sulfate: 25.0 g
- Vanadium Pentoxide (): 0.5 g
- Water (Ice cold): ~2 L (for quenching)

Workflow:

- Dissolution: Charge 170 mL of 98%

into a 500 mL four-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and reflux condenser.
- Addition: Cool acid to <math><20^{\circ}\text{C}</math>. Gradually add 50.0 g of Violanthrone powder over 30 minutes. Ensure complete dispersion.
- Catalyst Loading: Add 0.5 g

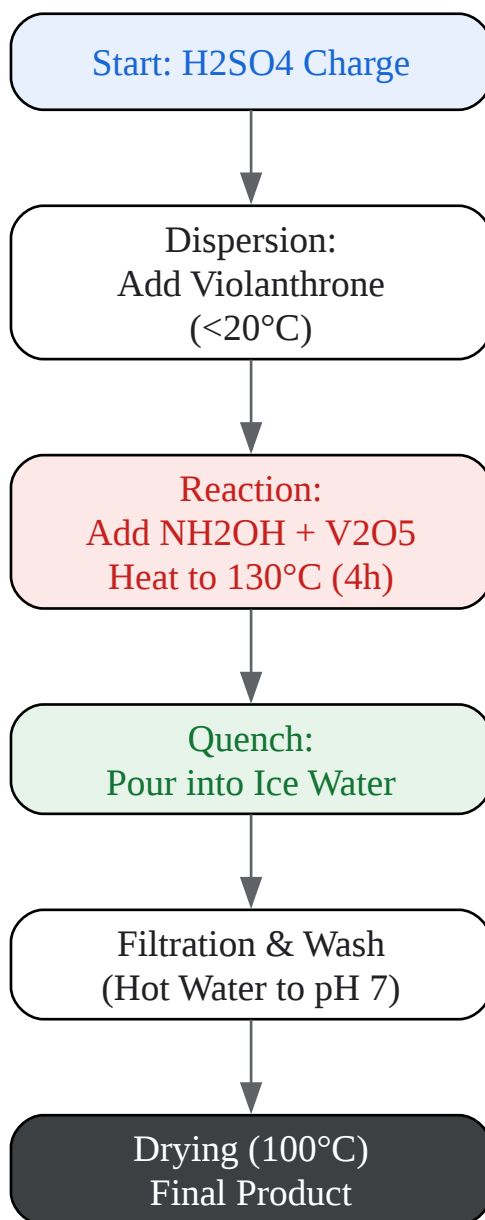
followed by 25.0 g Hydroxylamine Sulfate. Caution: Exothermic.
- Reaction: Slowly ramp temperature to - Quenching: Cool the reaction mass to - Isolation: Filter the precipitate. Wash with hot water (- Drying: Dry the filter cake at

Self-Validation Check:

- Acid Test: Dissolve a small sample in conc.

. Precursor (Violanthrone) is violet/blue; Product (**Vat Black 16**) should be olive-green to dull violet in acid, precipitating black upon dilution.

Process Flow Diagram (Route A)



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Figure 2: Unit operation flow for the catalytic synthesis of **Vat Black 16**.

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